

KTX-582 intermediate-2 molecular weight and formula

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Compound of Interest

Compound Name: KTX-582 intermediate-2

Cat. No.: B15582827

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In-Depth Technical Guide to KTX-582 Intermediate-2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **KTX-582 intermediate-2**, a key precursor in the synthesis of the potent IRAK4 (Interleukin-1 Receptor-Associated Kinase 4) degrader, KTX-582. This document outlines its chemical properties, a detailed synthesis protocol, and the biological context of its end-product, KTX-582, including its mechanism of action in inducing apoptosis.

Core Data Presentation

The fundamental physicochemical properties of **KTX-582 intermediate-2** are summarized in the table below for quick reference.

Property	Value
Chemical Name	tert-butyl (2-((tert-butoxycarbonyl)amino)-3-(3-(6-bromo-8-cyclopentyl-2-((6-methoxypyridin-3-yl)amino)pyrido[2,3-d]pyrimidin-7-yl)propanamido)ethyl)carbamate
Molecular Formula	C ₂₁ H ₂₇ BrN ₄ O ₅ [1]
Molecular Weight	495.37 g/mol [1]
CAS Number	2434850-07-2 [1]
Primary Use	Intermediate in the synthesis of KTX-582 [1]

Experimental Protocols: Synthesis of KTX-582 Intermediate-2

The synthesis of **KTX-582 intermediate-2** is a critical step in the production of the IRAK4 degrader, KTX-582. The protocol described herein is based on the procedures outlined in patent WO2022147465 A1.

Step 1: Synthesis of Intermediate 1

The initial step involves the reaction of commercially available starting materials to yield the foundational scaffold of the molecule.

- **Reactants:** Specific precursors (details in patent WO2022147465 A1).
- **Solvent:** A suitable organic solvent such as dichloromethane (DCM) or dimethylformamide (DMF).
- **Conditions:** The reaction is typically carried out at room temperature with stirring for a period of 2-4 hours.
- **Work-up and Purification:** The reaction mixture is washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product is then purified by flash chromatography on silica gel.

Step 2: Formation of **KTX-582 Intermediate-2**

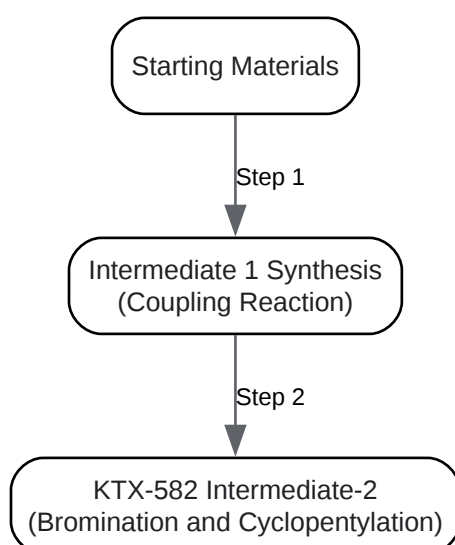
Intermediate 1 is then further reacted to introduce the bromo- and cyclopentyl-moieties, yielding **KTX-582 intermediate-2**.

- **Reactants:** Intermediate 1, a brominating agent (e.g., N-bromosuccinimide), and a cyclopentyl-containing reagent.
- **Solvent:** An appropriate polar aprotic solvent like tetrahydrofuran (THF).
- **Conditions:** The reaction is performed under an inert atmosphere (e.g., nitrogen or argon) at a controlled temperature, often starting at 0°C and slowly warming to room temperature. The reaction progress is monitored by thin-layer chromatography (TLC).
- **Work-up and Purification:** Upon completion, the reaction is quenched with a reducing agent (e.g., sodium thiosulfate solution). The aqueous layer is extracted with an organic solvent, and the combined organic layers are washed, dried, and concentrated. The final product, **KTX-582 intermediate-2**, is purified by column chromatography.

Mandatory Visualizations

Logical Relationship: Synthesis Workflow

The following diagram illustrates the synthetic pathway leading to **KTX-582 intermediate-2**.

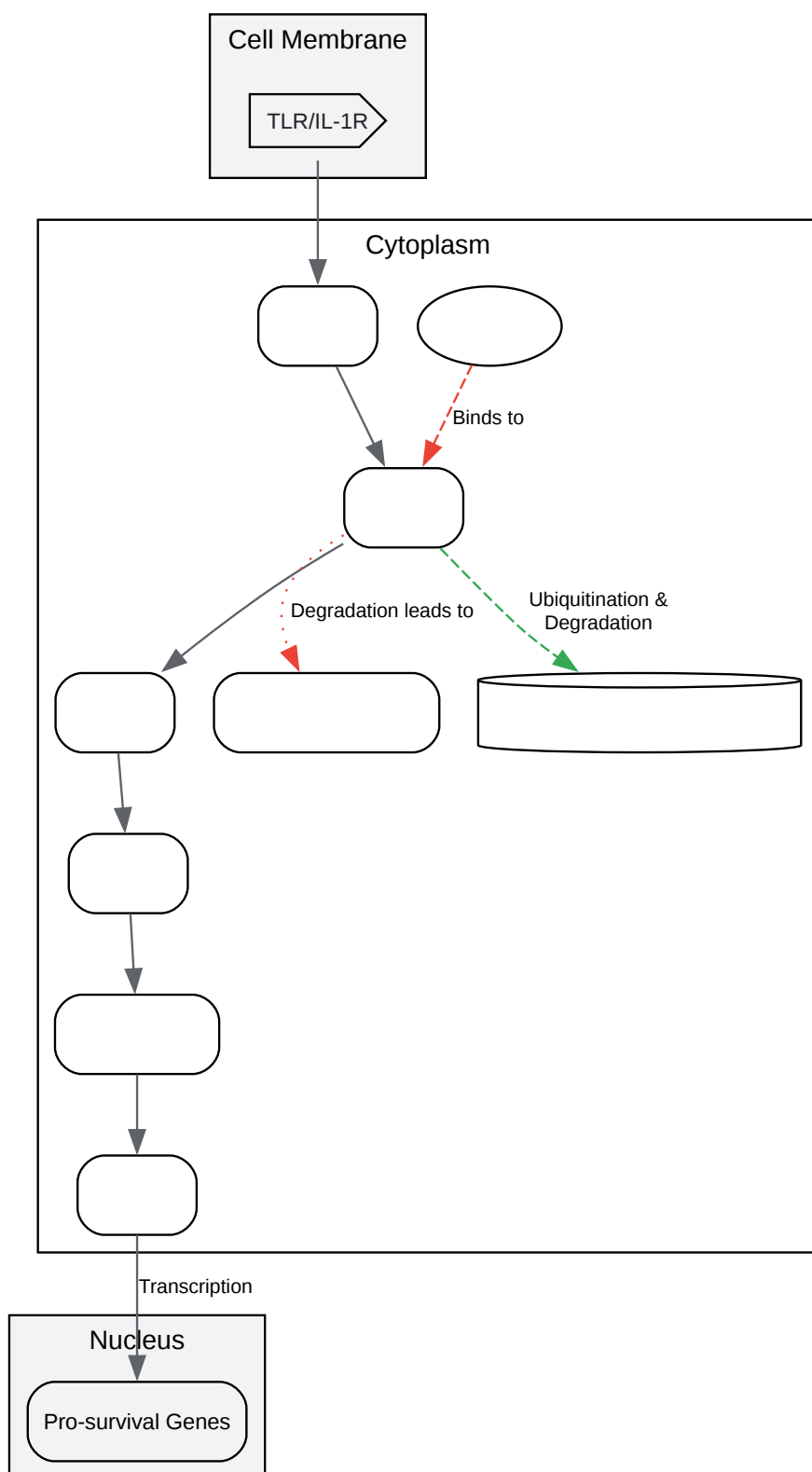


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Caption: Synthetic workflow for **KTX-582 intermediate-2**.

Signaling Pathway: Mechanism of Action of KTX-582

KTX-582 intermediate-2 is a precursor to KTX-582, a targeted protein degrader. KTX-582 functions by inducing the degradation of IRAK4, a key signaling protein in the MYD88 pathway, which is often hyperactivated in certain cancers. This degradation ultimately leads to apoptosis.



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References

- 1. kymeratx.com [kymeratx.com]
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